

# trilinolein hazard statements H413

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## Compound Focus: Trilinolein

CAS No.: 537-40-6

Cat. No.: S630364

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## Hazard Summary for Trilinolein

Aspect	Classification / Information
GHS Hazard Statement	H413 [1] [2]
Hazard Statement Text	May cause long lasting harmful effects to aquatic life [1] [2]
Signal Word	No signal word assigned [1]
Hazard Pictogram	Not applicable (GHS09 environment pictogram typically for H400, H401, H410, H411) [3]
Precautionary Statements	P273 (Avoid release to the environment) and P501 (Dispose of contents/container to...) [1]

## Regulatory and Safety Context

- Environmental Hazard:** The H413 statement places **trilinolein** in the lowest category (Category 4) for chronic hazards to the aquatic environment [2]. This indicates adverse effects are possible but are considered less severe than categories defined by H412, H411, or H410.
- Broader Safety Profile:** A comprehensive safety assessment of various glyceryl triesters (triglycerides), including **trilinolein**, concluded that these ingredients are **safe as used in cosmetic**

**formulations** [4]. The assessment noted that triglycerides primarily function as skin-conditioning agents and are metabolized similarly to dietary fats when ingested [4].

- **Penetration Enhancement Note:** The same safety assessment highlights that some glyceryl triesters can enhance the skin penetration of other chemicals. It recommends exercising care when formulating cosmetics with these ingredients [4].

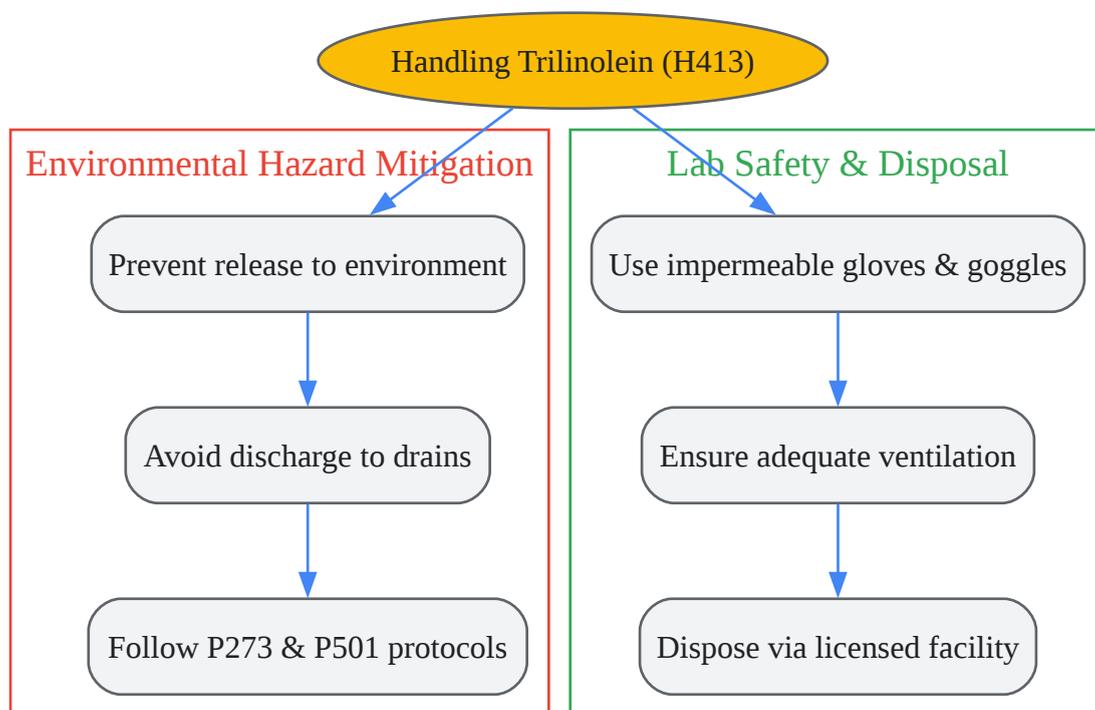
## Risk Management and Handling Guidance

For researchers handling **trilinolein** in a laboratory setting, the following protocols are advised based on its Safety Data Sheet (SDS) information [1]:

- **Personal Protective Equipment (PPE):** Wear fire-resistant, impervious clothing and chemical-impermeable gloves. Use safety goggles and ensure adequate ventilation. If exposure limits are unknown or irritation is experienced, use a full-face respirator.
- **Spill and Leak Procedure:** Avoid creating dust and prevent the substance from entering drains or the environment. Collect spilled material into suitable closed containers for disposal using spark-proof tools.
- **Safe Storage:** Keep the container tightly sealed in a cool, dry, and well-ventilated area, separated from foodstuffs and incompatible materials.
- **Waste Disposal:** The material should be disposed of at a licensed chemical destruction plant or via controlled incineration. Do not contaminate water, food, or feed through storage or disposal practices.

## Experimental & Regulatory Considerations

The following diagram outlines the key considerations for handling **trilinolein** based on its hazard profile.



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### ***Trilinolein*** Handling Protocol

This information should be integrated into your laboratory's chemical hygiene plan and environmental management procedures.

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## References

1. - Safety Data Sheet TRILINOLEIN [chemicalbook.com]
2. C&L Inventory [echa.europa.eu]
3. GHS Classification (Rev.11, 2025) Summary - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Final report on the safety assessment of trilaurin ... [pubmed.ncbi.nlm.nih.gov]

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